

Cholesterol stearate-d6 solubility in organic solvents

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Compound of Interest

Compound Name: Cholesterol stearate-d6

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An In-Depth Technical Guide to the Solubility of **Cholesterol Stearate-d6** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility of **cholesterol stearate-d6** in various organic solvents, complete with experimental protocols and relevant biological pathway context. The information is intended to assist researchers and professionals in drug development and lipid-related studies.

Core Topic: Cholesterol Stearate-d6 Solubility

Cholesterol stearate-d6 is a deuterated form of cholesteryl stearate, an ester of cholesterol and stearic acid. It is commonly used as an internal standard in mass spectrometry-based analysis or as a tracer in lipid metabolism studies.^[1] Understanding its solubility is critical for accurate sample preparation, formulation development, and interpretation of experimental results.

Quantitative Solubility Data

The solubility of a compound is dependent on the physicochemical properties of both the solute and the solvent, as well as temperature. Lipids, including **cholesterol stearate-d6**, are generally soluble in non-polar organic solvents and poorly soluble in polar solvents like water.

^[2]^[3]^[4]

While specific quantitative data for **cholesterol stearate-d6** is limited, the following table summarizes the available information and provides data for the closely related compounds, cholesteryl stearate and cholesterol, as a proxy. The solubility of the deuterated and non-deuterated forms is expected to be very similar.

Compound	Solvent	Solubility	Notes
Cholesterol Stearate-d6	Chloroform	25 mg/mL (37.93 mM)	Requires sonication and warming.[1]
Cholesteryl Stearate	Chloroform	Slightly soluble	-
Cholesteryl Stearate	Methanol	Slightly soluble	-
Cholesteryl Stearate	Water	Insoluble	[4]
Cholesterol	Ethanol	~32.5 mg/100 mL	[5]
Cholesterol	Isopropanol	~48.9 mg/100 mL	[5]
Cholesterol	Acetone	~32.5 mg/100 mL	[5]
Cholesterol	n-Alkanols	Solubility varies with chain length	A maximum solubility is observed between a chain length of six and seven.[6]

Experimental Protocols

Determining the precise solubility of **cholesterol stearate-d6** in a specific solvent for a given application often requires experimental validation. Below are detailed methodologies that can be adapted for this purpose.

Method 1: Shake-Flask Method for Saturation Solubility

This is a common method for determining the equilibrium solubility of a compound in a solvent.

- Preparation: Add an excess amount of **cholesterol stearate-d6** to a known volume of the organic solvent of interest in a sealed vial.

- **Equilibration:** Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. A rotator or shaker can be used.
- **Separation:** Centrifuge the vial to pellet the excess, undissolved solid.
- **Sampling:** Carefully extract a known volume of the supernatant.
- **Dilution:** Dilute the supernatant with a suitable organic solvent to a concentration within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of **cholesterol stearate-d6** in the diluted sample using an appropriate analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Calculation:** The solubility is calculated from the measured concentration and the dilution factor.

Method 2: Hot-Stage Microscopy (HSM)

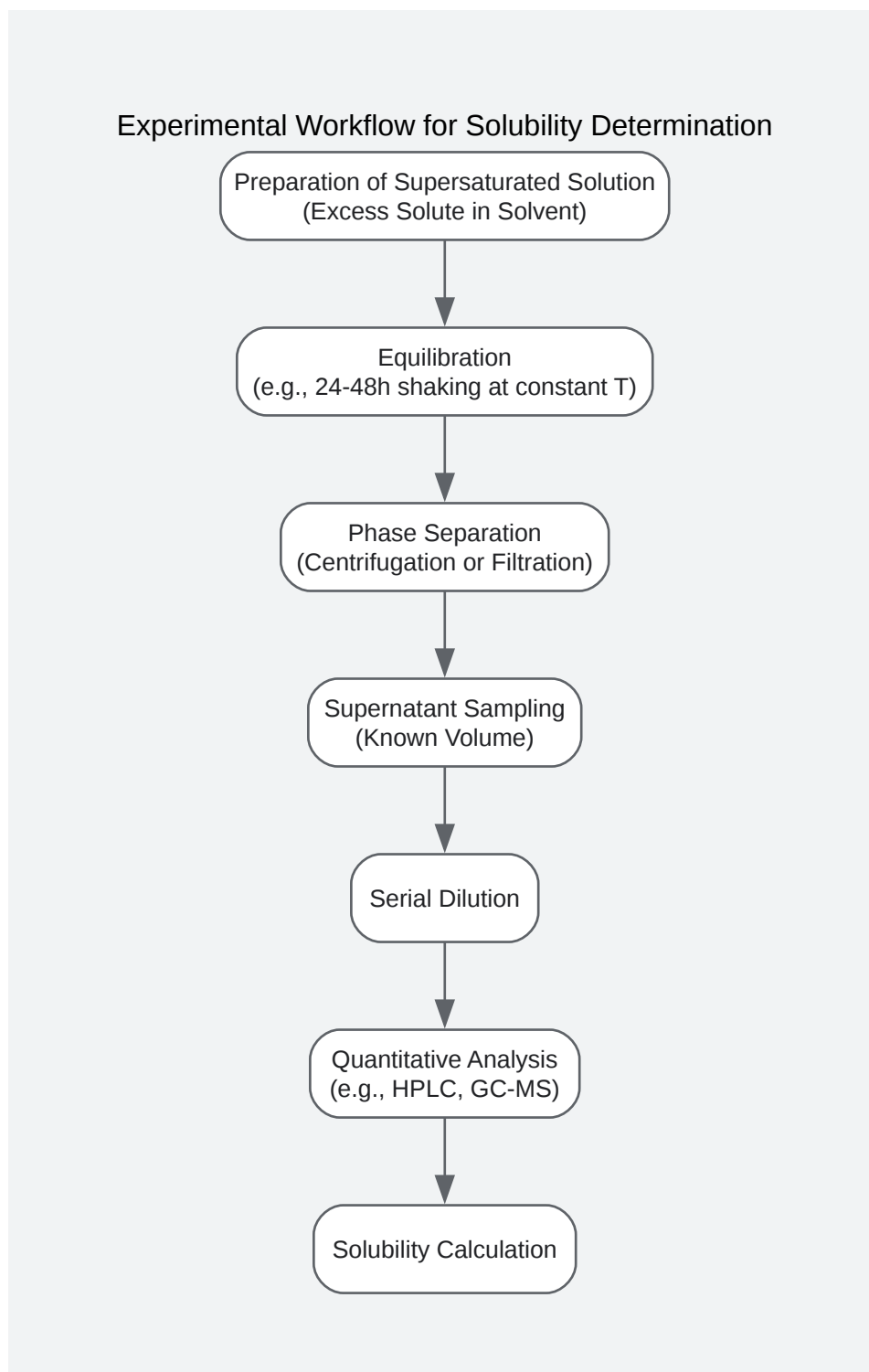
HSM is a visual method to estimate the saturation solubility of a compound in a solid or semi-solid lipid excipient, but the principles can be adapted for solvents.

- **Sample Preparation:** Prepare a series of mixtures of **cholesterol stearate-d6** and the solvent at different known concentrations. A small amount of each mixture is placed on a microscope slide and covered with a coverslip.
- **Heating and Observation:** The slides are heated at a controlled rate on a hot stage under a polarized light microscope.
- **Endpoint Determination:** Observe the temperature at which the last crystals of **cholesterol stearate-d6** dissolve. At concentrations above the saturation solubility, drug crystals will be seen floating in the molten excipient.
- **Data Analysis:** The saturation solubility is determined as the concentration at which no crystals are observed above the melting point of the excipient.

Visualizations: Workflows and Pathways

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of **cholesterol stearate-d6**.



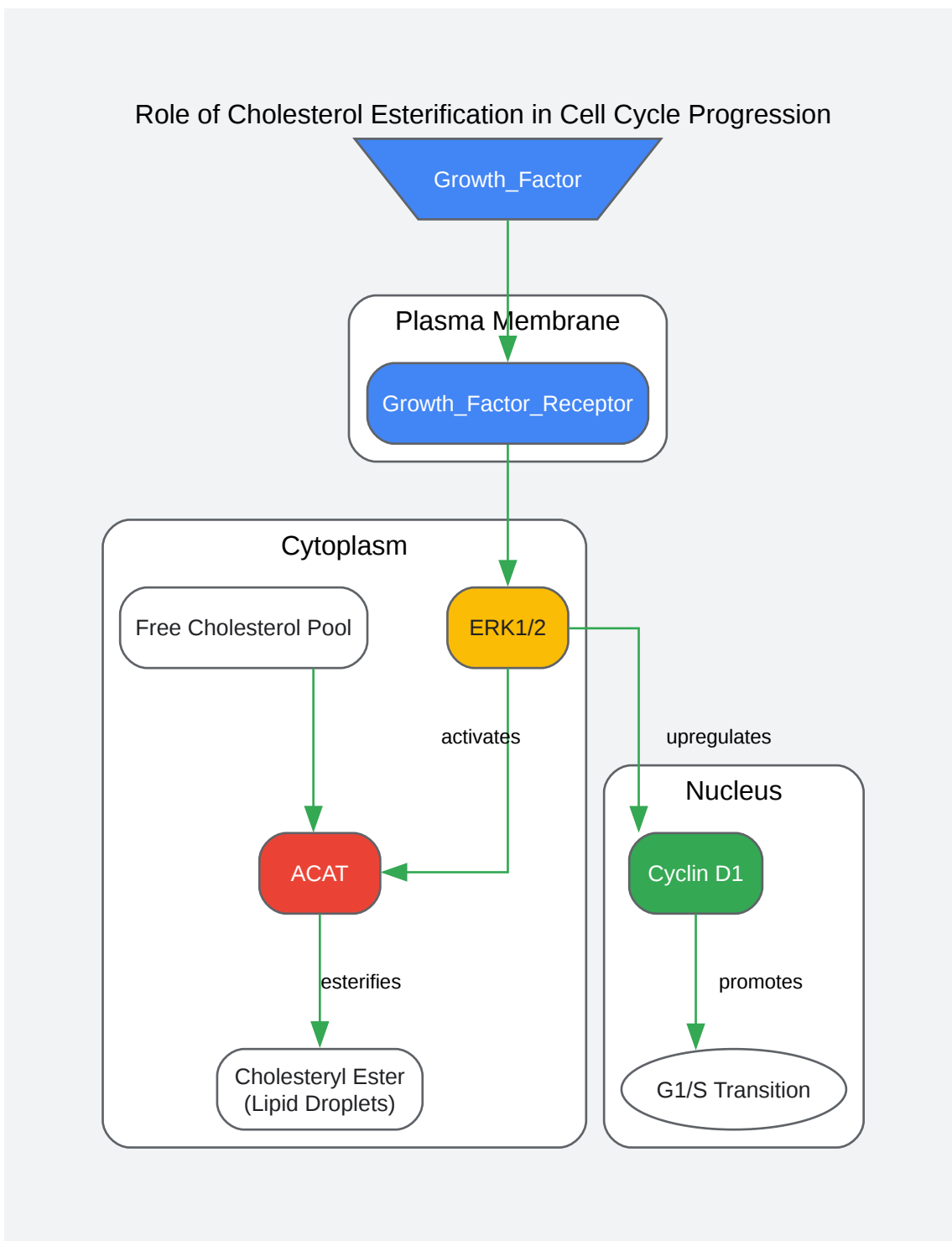
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Caption: A generalized workflow for determining the equilibrium solubility of a lipid.

Signaling Pathway Involving Cholesterol Esters

Cholesterol esters are not merely storage forms of cholesterol; they are also implicated in cellular signaling pathways, particularly those related to cell proliferation and cancer.^{[7][8]} Cholesterol esterification is catalyzed by the enzyme Acyl-CoA:cholesterol acyltransferase (ACAT).^{[7][8]} **Cholesterol stearate-d6** can be used as a tracer to study the dynamics of these pathways.

The diagram below depicts a simplified signaling pathway where cholesterol esterification plays a role in promoting cell cycle progression.



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Caption: A simplified signaling pathway illustrating the role of ACAT and cholesterol esterification in cell proliferation.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. scribd.com [scribd.com]
- 3. journals.ubmg.ac.id [journals.ubmg.ac.id]
- 4. Cholesteryl stearate | 35602-69-8 [chemicalbook.com]
- 5. par.nsf.gov [par.nsf.gov]
- 6. Cholesterol solubility in organic solvents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Role of cholesterol ester pathway in the control of cell cycle in human aortic smooth muscle cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Signaling through cholesterol esterification: a new pathway for the cholecystokinin 2 receptor involved in cell growth and invasion - PMC [pmc.ncbi.nlm.nih.gov]
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